

Spectrophotometric Assay for Cefepime HCl Concentration Determination: Application Notes and Protocols

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Compound of Interest

Compound Name: Cefepime.HCl

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Introduction

Cefepime Hydrochloride (HCl) is a fourth-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria.^[1] Accurate and reliable quantification of Cefepime HCl in bulk drug substances and pharmaceutical formulations is crucial for quality control, stability studies, and pharmacokinetic analysis.^{[2][3]} Spectrophotometry offers a simple, cost-effective, and rapid analytical approach for this purpose. This document provides detailed application notes and protocols for the determination of Cefepime HCl concentration using various spectrophotometric methods.

Principle of Spectrophotometric Quantification

The quantitative determination of Cefepime HCl via spectrophotometry can be achieved through two primary approaches:

- **Direct UV Spectrophotometry:** This method relies on the inherent ability of the Cefepime HCl molecule to absorb ultraviolet (UV) radiation at a specific wavelength. The absorbance is directly proportional to the concentration of the drug in the solution, following the Beer-Lambert law.
- **Visible Spectrophotometry (Colorimetric Methods):** These methods involve a chemical reaction between Cefepime HCl and a specific chromogenic reagent to produce a colored complex. The intensity of the color, measured at a specific wavelength in the visible region, is proportional to the drug concentration. These methods can offer enhanced sensitivity and specificity compared to direct UV measurement.

Data Presentation: Summary of Quantitative Data

The following table summarizes the key quantitative parameters for various spectrophotometric methods for Cefepime HCl determination, providing a basis for method selection and comparison.

Method	Wavelength (λ _{max})	Linearity Range (μg/mL)	Correlation Coefficient (r ²)	Reference(s)
UV Spectrophotometry				
In 0.001 N HCl	261.6 nm	5 - 60	> 0.998	[4]
In Phosphate Buffer (pH 6.8)	258.4 nm	5 - 60	> 0.998	[4]
In 0.1 N NaOH	230 nm	20 - 100	Not Specified	
Visible Spectrophotometry				
1,10- Phenanthroline and Ferric Nitrate	515 nm	0.28 - 7.26	0.998	[5][6]
1,10- Phenanthroline and Ferric Chloride	510 nm	Not Specified	Not Specified	
Oxidative Coupling with MBTH and Ferric Chloride	610 nm	5 - 30	Not Specified	[2][7]
Ion-Association with Bromophenol Blue	417 nm	2 - 24	0.9976	[8]
Reduction of 2,3,5- Triphenyltetrazolium Chloride (TTC)	483 nm	4 - 50	Not Specified	[9]

Experimental Protocols

General Apparatus and Reagents

- Apparatus:
 - UV-Visible Spectrophotometer (double beam) with 1 cm matched quartz cells.
 - Calibrated volumetric flasks and pipettes.
 - Analytical balance.
 - pH meter.
 - Water bath.
- Reagents:
 - Cefepime HCl reference standard.
 - Hydrochloric acid (HCl).
 - Sodium hydroxide (NaOH).
 - Potassium dihydrogen phosphate.
 - Distilled or deionized water.
 - Methanol.
 - Additional reagents as specified in each protocol.

Protocol 1: Direct UV Spectrophotometry in 0.001 N HCl

This protocol describes a simple and rapid method for the quantification of Cefepime HCl.

4.2.1. Preparation of Solutions

- 0.001 N HCl: Prepare by diluting concentrated HCl with distilled water.

- **Standard Stock Solution (100 µg/mL):** Accurately weigh 10 mg of Cefepime HCl reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to the mark with 0.001 N HCl.
- **Working Standard Solutions:** From the stock solution, prepare a series of dilutions in 0.001 N HCl to obtain concentrations in the range of 5-60 µg/mL.

4.2.2. Sample Preparation

- Accurately weigh a quantity of the powdered formulation equivalent to 10 mg of Cefepime HCl.
- Transfer to a 100 mL volumetric flask, add approximately 70 mL of 0.001 N HCl, and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to the mark with 0.001 N HCl and filter the solution through a suitable filter paper.
- Further dilute the filtrate with 0.001 N HCl to obtain a final concentration within the linearity range.

4.2.3. Assay Procedure

- Set the spectrophotometer to measure absorbance at 261.6 nm.^[4]
- Use 0.001 N HCl as the blank.
- Measure the absorbance of the working standard solutions and the sample solution.
- Construct a calibration curve by plotting the absorbance of the standard solutions against their corresponding concentrations.
- Determine the concentration of Cefepime HCl in the sample solution from the calibration curve.

Protocol 2: Visible Spectrophotometry using 1,10-Phenanthroline and Ferric Nitrate

This colorimetric method offers high sensitivity for the determination of Cefepime HCl.^{[5][6]}

4.3.1. Preparation of Solutions

- Standard Stock Solution (100 µg/mL): Prepare as described in Protocol 1, using distilled water as the solvent.
- Working Standard Solutions: From the stock solution, prepare a series of dilutions in distilled water to obtain concentrations in the range of 0.28-7.26 µg/mL.[\[5\]](#)
- Ferric Nitrate Solution: Prepare a suitable molar concentration as required by the specific validated method.
- 1,10-Phenanthroline Solution: Prepare a suitable molar concentration as required by the specific validated method.

4.3.2. Sample Preparation

- Prepare the sample solution as described in Protocol 1, using distilled water as the solvent, to obtain a final concentration within the linearity range.

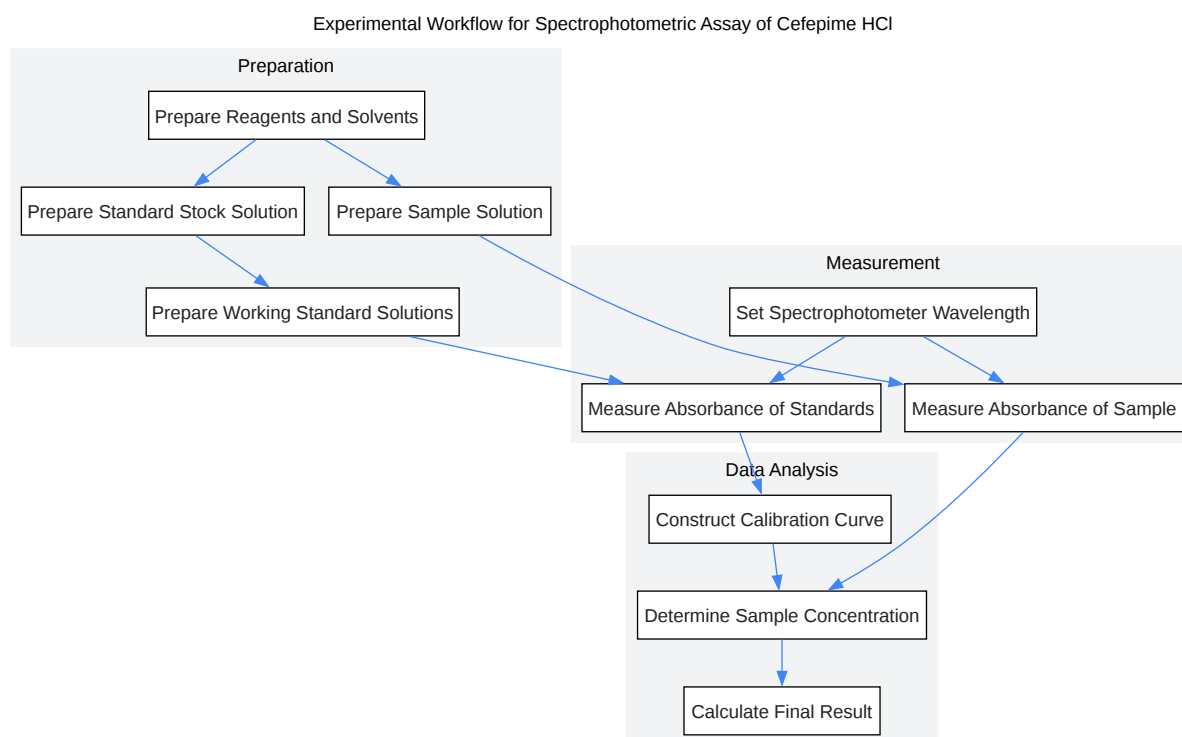
4.3.3. Assay Procedure

- Transfer aliquots of the working standard solutions and the sample solution into a series of graduated test tubes.
- To each tube, add the specified volumes of Ferric Nitrate and 1,10-Phenanthroline solutions.
- Heat the tubes in a water bath at a specified temperature and for a specific duration (e.g., 60°C for 15 minutes).
- Cool the solutions to room temperature and dilute to a final volume with distilled water.
- Set the spectrophotometer to measure absorbance at 515 nm.[\[5\]](#)[\[6\]](#)
- Use a reagent blank (containing all reagents except the drug) to zero the instrument.
- Measure the absorbance of the standard and sample solutions.

- Construct a calibration curve and determine the concentration of Cefepime HCl in the sample.

Visualizations

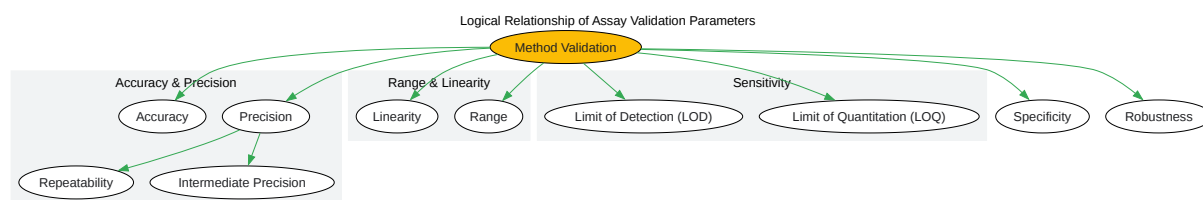
Experimental Workflow



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Caption: Workflow for Cefepime HCl Assay.

Assay Validation Parameters



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Caption: Assay Validation Parameter Relationships.

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